

Piperidine-3-carboxamide hydrochloride solubility profile

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Compound of Interest

Compound Name: *Piperidine-3-carboxamide hydrochloride*
CAS No.: *1019852-04-0*
Cat. No.: *B3045111*

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An In-depth Technical Guide to the Solubility Profile of **Piperidine-3-carboxamide Hydrochloride**

Foreword: From Bench to Breakthrough

In the landscape of pharmaceutical development, the journey of a molecule from a promising candidate to a viable therapeutic is paved with critical physicochemical assessments. Among these, understanding the solubility profile is not merely a preliminary step but a foundational pillar that dictates formulation strategy, bioavailability, and ultimately, clinical success.

Piperidine-3-carboxamide hydrochloride, a heterocyclic amide building block, presents a classic case study in the nuanced interplay between molecular structure and aqueous solubility.

This guide is designed for the hands-on researcher and drug development professional. It eschews rigid templates in favor of a logical, causality-driven narrative. We will not just present data; we will deconstruct the "why" behind the experimental choices, grounding every protocol in authoritative standards and self-validating principles. Our objective is to equip you with the

expertise to not only measure but also intelligently interpret and modulate the solubility of this and similar hydrochloride salts, transforming potential liabilities into well-characterized assets.

Core Physicochemical & Structural Synopsis

Piperidine-3-carboxamide hydrochloride is the salt form of a weak base, nipecotamide. Its structure, featuring a saturated piperidine ring, a carboxamide group, and a hydrochloride salt, immediately provides clues to its solubility behavior. The protonated piperidinium ion confers aqueous solubility, while the overall molecular architecture influences interactions with various solvent systems.

A precise understanding of its fundamental properties is the starting point for any solubility investigation.

Table 1: Physicochemical Properties of Piperidine-3-carboxamide & its Hydrochloride Salt

Property	Value	Source
Chemical Name	Piperidine-3-carboxamide hydrochloride	-
Synonyms	Nipecotamide HCl	[1]
Molecular Formula	C ₆ H ₁₃ ClN ₂ O	[2][3]
Molecular Weight	164.63 g/mol	[2][3]
Parent Compound pKa	16.50 ± 0.20 (Predicted, Basic)	[1]
Appearance	White to light yellow crystalline powder	[4]
Parent Melting Point	103-106 °C	[1]
HCl Salt Melting Point	245-248 °C	[5]

The formation of a hydrochloride salt is a common strategy to enhance the aqueous solubility and stability of basic active pharmaceutical ingredients (APIs).[6] However, this benefit is highly dependent on the pH of the surrounding medium.

The pH-Solubility Nexus: A Theoretical Framework

For a hydrochloride salt of a weak base like piperidine-3-carboxamide, the Henderson-Hasselbalch equation governs the equilibrium between the ionized (soluble) and non-ionized (less soluble) forms.

- **In Acidic Media (Low pH):** At pH values significantly below the pKa of the parent compound's conjugate acid, the equilibrium is overwhelmingly shifted towards the protonated, charged piperidinium species. This cationic form is highly polar and readily solvated by water, resulting in maximum aqueous solubility.
- **As pH Increases:** As the pH of the solution rises towards the pKa, the proportion of the deprotonated, neutral "free base" form increases. This species is generally less polar and thus less soluble in water.
- **At and Above the pKa:** Near the pKa, a sharp decrease in solubility is typically observed. Above the pKa, the compound exists predominantly as the free base, and its solubility is dictated by its intrinsic (and often low) solubility.

This pH-dependent behavior is a critical consideration for oral drug delivery, as the compound will encounter a wide pH gradient from the stomach (pH ~1-3) to the small intestine (pH ~5.5-7.5).^{[7][8]}

Quantitative Solubility Profile: An Illustrative Overview

Comprehensive, publicly available quantitative solubility data for **piperidine-3-carboxamide hydrochloride** across a wide range of solvents is limited. One source notes a solubility of 19.2 µg/mL for the parent compound, nipecotamide, but lacks context regarding the solvent and conditions.^[1]

The following table is presented as an illustrative example of how a comprehensive solubility profile should be structured. The values are representative and emphasize the expected trends based on the compound's chemistry. Generating precise data for your specific batch requires the rigorous experimental protocol outlined in the next section.

Table 2: Representative Equilibrium Solubility Data for **Piperidine-3-carboxamide Hydrochloride** at 25°C

Solvent System	pH	Expected Solubility Category	Rationale
0.1 M HCl	~1.2	High	The compound is fully protonated, maximizing interaction with the aqueous medium.
Phosphate Buffer	6.8	Moderate to Low	Nearing the pKa, a significant portion exists as the less soluble free base.
Water (Unbuffered)	Neutral	Moderate	The salt itself will create a slightly acidic solution, but solubility will be lower than in a strongly acidic buffer.
Ethanol	N/A	Moderate	Polar organic solvents can often dissolve both the ionized and neutral forms. [9]
Dimethyl Sulfoxide (DMSO)	N/A	High	A highly polar aprotic solvent capable of dissolving a wide range of compounds.

Gold Standard Protocol: Equilibrium Solubility via Saturation Shake-Flask Method

To generate reliable and reproducible solubility data, adherence to a standardized methodology is paramount. The Saturation Shake-Flask method is widely considered the most reliable

technique for determining equilibrium solubility and is described in detail within the United States Pharmacopeia (USP) General Chapter <1236>.[7][10]

Causality Behind the Method

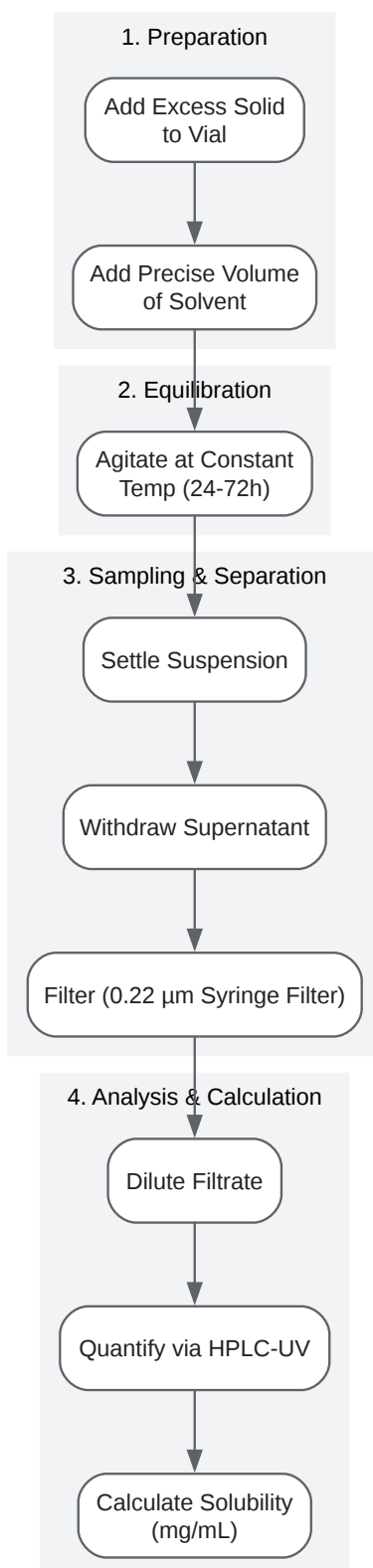
This method is designed to ensure that a true thermodynamic equilibrium is reached between the undissolved solid and the saturated solution. Key parameters like time, temperature, and agitation are controlled to overcome kinetic barriers and accurately measure the thermodynamic solubility limit.[11]

Detailed Step-by-Step Protocol

- Preparation:
 - Add an excess amount of **piperidine-3-carboxamide hydrochloride** to a clear glass vial. "Excess" is critical; solid material must remain visible at the end of the experiment to confirm saturation.
 - Add a precise volume of the desired pre-conditioned solvent (e.g., 0.1 M HCl, phosphate buffer pH 6.8, water) at the target temperature (e.g., 25°C or 37°C).
- Equilibration:
 - Seal the vials securely to prevent solvent evaporation.
 - Place the vials in a constant temperature orbital shaker or rotator. Agitation should be sufficient to keep the solid suspended but not so vigorous as to cause particle size reduction.
 - Equilibrate for a predetermined period, typically 24 to 72 hours. A time-point study (e.g., sampling at 24, 48, and 72 hours) is required to validate that equilibrium has been reached (i.e., the concentration no longer increases with time).
- Sampling and Separation:
 - After equilibration, allow the vials to stand undisturbed at the experimental temperature for a short period to let the excess solid settle.

- Carefully withdraw a sample from the clear supernatant.
- Immediately filter the sample using a chemically inert syringe filter (e.g., 0.22 μm PVDF or PTFE) to remove all undissolved particles. Self-validation step: Discard the first portion of the filtrate to saturate any potential binding sites on the filter membrane.
- Analysis:
 - Accurately dilute the filtered sample with a suitable mobile phase to a concentration that falls within the linear range of a pre-validated analytical method (e.g., HPLC-UV).
 - Quantify the concentration of the diluted sample against a calibration curve prepared with a known standard of **piperidine-3-carboxamide hydrochloride**.
- Calculation:
 - Calculate the concentration of the original saturated solution by applying the dilution factor.
 - Express the final solubility in standard units, such as mg/mL or mmol/L.

Visualization: Experimental Workflow



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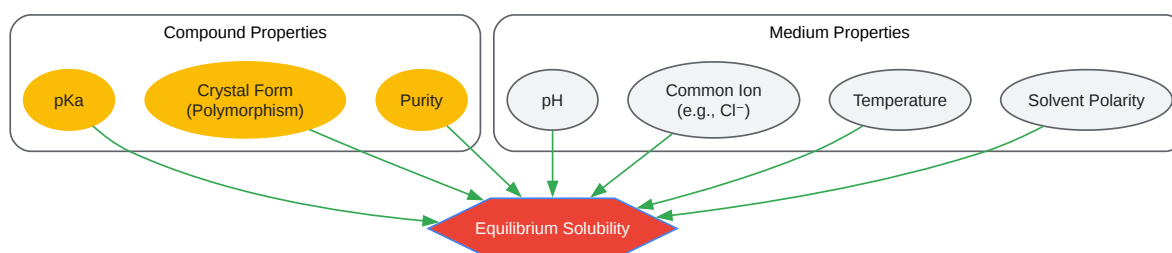
Caption: Workflow for the Saturation Shake-Flask Solubility Method.

Critical Factors Influencing Solubility Measurements

Obtaining accurate solubility data requires vigilant control over several experimental variables. [11] The physicochemical properties of the material and the properties of the solvent system create a complex matrix of interactions.

- **Common Ion Effect:** When determining the solubility of a hydrochloride salt in a medium that also contains chloride ions (e.g., HCl buffer, or biorelevant media containing NaCl), the solubility can be suppressed.[12] The excess common ion (Cl^-) shifts the dissolution equilibrium to the left (favoring the solid state), potentially leading to an underestimation of solubility in a non-chloride medium. This is a crucial consideration when formulating or assessing dissolution in physiological fluids.[12]
- **Polymorphism:** The compound may exist in different crystalline forms (polymorphs) or as an amorphous solid. Each form can have a unique crystal lattice energy and, consequently, a different thermodynamic solubility. It is imperative to characterize the solid form used in the solubility study (e.g., via PXRD) to ensure data consistency.
- **Temperature:** Most dissolution processes are endothermic, meaning solubility increases with temperature.[8] Therefore, precise temperature control during equilibration and sampling is non-negotiable for data accuracy.
- **Purity of Compound:** Impurities can affect the measured solubility. Highly pure, well-characterized material should be used for definitive studies.

Visualization: Interacting Factors



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Caption: Key Factors Influencing the Solubility of an API Salt.

Conclusion: A Practical Perspective

The solubility profile of **Piperidine-3-carboxamide hydrochloride** is a textbook example of pH-dependent solubility for a basic compound's salt form. While comprehensive public data is scarce, this guide provides the authoritative framework and experimental protocol necessary for any research, development, or quality control scientist to generate this critical data in-house. A thorough understanding of its solubility is not an academic exercise; it is a prerequisite for designing effective formulations, predicting in vivo behavior, and ensuring the development of a safe and efficacious drug product. Always ground your experimental work in the principles of thermodynamic equilibrium and be mindful of the multifaceted factors that can influence your results.

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